

A Comprehensive Technical Guide to the Physical Characteristics of Anhydrous Acetic Acid

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Anhydrous acetic acid, systematically named ethanoic acid, is a cornerstone organic acid with extensive applications in research, chemical synthesis, and pharmaceutical development. In its nearly water-free form, it is commonly referred to as glacial acetic acid because it solidifies into ice-like crystals at temperatures slightly below room temperature.[1][2] A thorough understanding of its physical properties is paramount for its safe handling, effective use in experimental design, and successful integration into drug development processes. This technical guide provides an in-depth overview of the core physical characteristics of anhydrous acetic acid, complete with quantitative data, experimental methodologies, and a logical visualization of property relationships.

Core Physical and Molecular Properties

Anhydrous acetic acid is a colorless liquid characterized by a strong, pungent, and sour odor reminiscent of vinegar.[3] Its fundamental molecular and physical properties are summarized in the table below.

| Property | Value |
|-----------------------|----------------------------------|
| Chemical Formula | CH ₃ COOH[2] |
| Molecular Weight | 60.05 g/mol [3] |
| Density (liquid) | 1.049 g/cm ³ at 25 °C |
| Melting Point | 16.6 °C (61.9 °F) |
| Boiling Point | 117.9 °C (244.2 °F) |
| Refractive Index (nD) | 1.371 - 1.372 at 20 °C |

Flammability and Safety Data

The flammability characteristics of anhydrous acetic acid are critical for safe storage and handling protocols. It is a combustible liquid and its vapors can form explosive mixtures with air at elevated temperatures.

| Property | Value |
|--------------------------|------------------------|
| Flash Point (Closed Cup) | 39 °C (102.2 °F) |
| Autoignition Temperature | 463 °C (865.4 °F) |
| Flammable Limits in Air | 4.0% - 19.9% by volume |

Temperature-Dependent Properties

The viscosity and vapor pressure of anhydrous acetic acid are highly dependent on temperature. This data is essential for applications involving fluid dynamics and reaction kinetics at various thermal conditions.

Viscosity

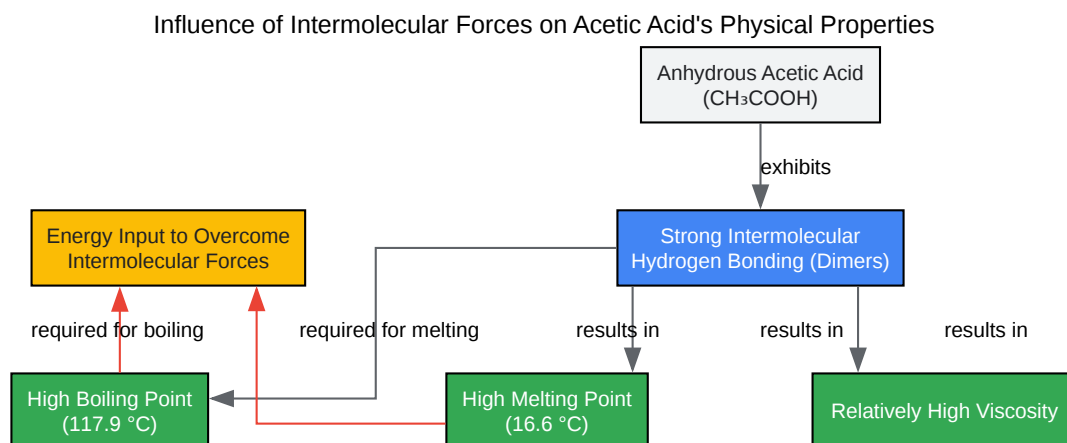
| Temperature (°C) | Dynamic Viscosity (mPa·s) |
|------------------|---------------------------|
| 30 | 1.037 |
| 50 | 0.792 |
| 75 | 0.591 |
| 100 | 0.457 |

Vapor Pressure

| Temperature (°C) | Vapor Pressure (mmHg) |
|------------------|-----------------------|
| 20 | 11.6 |
| 25 | 15.6 |

Intermolecular Forces and Physical Properties

The physical properties of anhydrous acetic acid are largely dictated by its ability to form strong intermolecular hydrogen bonds. In the liquid and solid states, acetic acid molecules form dimers, where two molecules are held together by two hydrogen bonds. This strong intermolecular attraction is responsible for its relatively high melting and boiling points compared to other organic molecules of similar molecular weight.



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Caption: Logical flow of intermolecular forces to physical properties.

Experimental Protocols

The accurate determination of the physical characteristics of anhydrous acetic acid relies on standardized experimental protocols. Below are methodologies for key experiments.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this occurs over a narrow temperature range.

Methodology:

- A small, finely powdered sample of solidified anhydrous acetic acid is packed into a capillary tube, which is sealed at one end.
- The capillary tube is placed in a melting point apparatus, which contains a heating block and a thermometer.

- The sample is heated slowly, and the temperatures at which melting begins and is complete are observed and recorded. A slow heating rate is crucial for an accurate measurement.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology (Capillary Method):

- A small amount of liquid anhydrous acetic acid is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed into the fusion tube.
- The apparatus is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube is noted as the boiling point.

Density Determination

Density is the mass of a substance per unit volume.

Methodology (Pycnometer Method):

- A pycnometer, a flask with a specific, known volume, is weighed while empty.
- It is then filled with anhydrous acetic acid and weighed again.
- The mass of the acetic acid is determined by subtracting the empty weight from the filled weight. The density is then calculated by dividing the mass by the known volume of the pycnometer.

Viscosity Determination

Viscosity is a measure of a fluid's resistance to flow.

Methodology (Capillary Viscometer):

- A capillary viscometer, such as an Ostwald or Ubbelohde viscometer, is used to measure the time it takes for a known volume of anhydrous acetic acid to flow through a capillary of a

known diameter and length.

- The efflux time is proportional to the kinematic viscosity, from which the dynamic viscosity can be calculated if the density of the liquid is known.

Refractive Index Determination

The refractive index is a dimensionless number that describes how light propagates through a substance.

Methodology (Refractometer):

- A few drops of anhydrous acetic acid are placed on the prism of a refractometer.
- Light is passed through the sample, and the instrument measures the angle at which the light is refracted.
- This angle is used to calculate the refractive index, which is typically measured at a standard temperature, such as 20°C.

Flash Point Determination

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.

Methodology (Closed-Cup Method):

- A sample of anhydrous acetic acid is placed in a closed cup equipped with an ignition source.
- The sample is heated, and the ignition source is periodically applied to the vapor space.
- The flash point is the lowest temperature at which the vapors ignite. Closed-cup methods generally provide lower and more conservative flash point values.

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References

- 1. ingredi.com [ingredi.com]
- 2. Acetic acid - Wikipedia [en.wikipedia.org]
- 3. Acetic Acid | CH₃COOH | CID 176 - PubChem [pubchem.ncbi.nlm.nih.gov]
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